

An In-depth Technical Guide on Ethyl 4-benzylmorpholine-3-carboxylate

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Compound of Interest

Compound Name: Ethyl 4-benzylmorpholine-3-carboxylate

Cat. No.: B164935

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Disclaimer: A comprehensive literature review reveals a significant scarcity of published data specifically for **ethyl 4-benzylmorpholine-3-carboxylate**. While the compound is commercially available as a chemical intermediate, detailed experimental protocols for its synthesis, quantitative data, and specific biological activities are not readily available in the public domain. This guide, therefore, provides a comprehensive overview based on available information for closely related morpholine derivatives and general synthetic methodologies.

Introduction

Ethyl 4-benzylmorpholine-3-carboxylate is a heterocyclic organic compound featuring a morpholine core. The morpholine scaffold is a privileged structure in medicinal chemistry, known to be a component of various biologically active compounds.^[1] The presence of the N-benzyl group and the ethyl carboxylate moiety suggests its potential as an intermediate in the synthesis of more complex molecules with diverse pharmacological applications. This document aims to consolidate the available information and provide a prospective outlook on its synthesis and potential utility.

Physicochemical Properties

While specific experimental data for **ethyl 4-benzylmorpholine-3-carboxylate** is limited, some basic properties can be inferred from its structure and data for analogous compounds.

Table 1: General Physicochemical Properties of **Ethyl 4-benzylmorpholine-3-carboxylate**

Property	Value	Source
CAS Number	1219383-86-4 (racemic), 106910-85-4 ((R)-enantiomer)	Commercial Suppliers
Molecular Formula	C ₁₄ H ₁₉ NO ₃	Deduced from structure
Molecular Weight	249.31 g/mol	Deduced from structure
Appearance	Likely an oil or low-melting solid	Inferred from similar compounds
Solubility	Expected to be soluble in common organic solvents	Inferred from structure

Hypothetical Synthesis

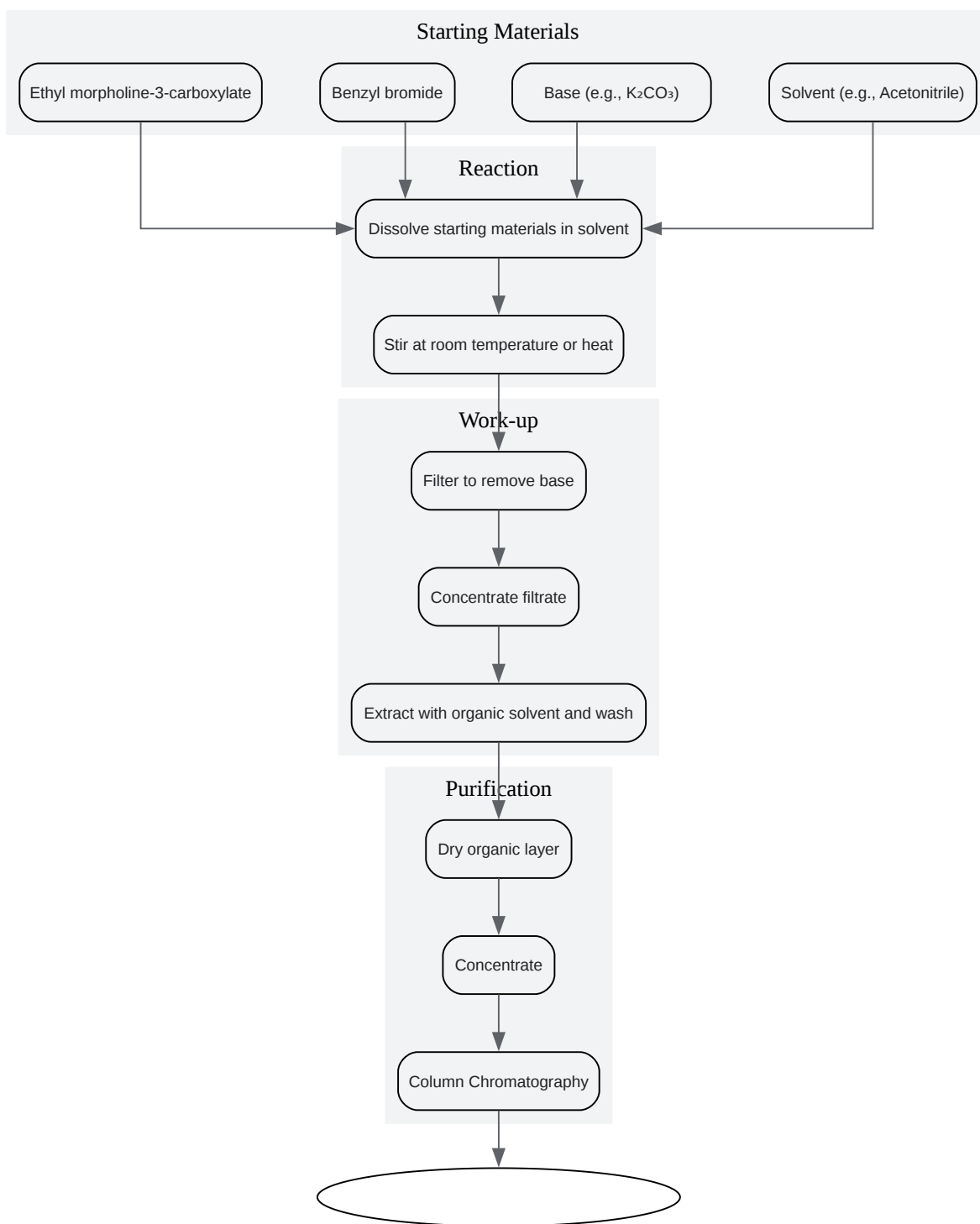
A definitive, peer-reviewed synthesis protocol for **ethyl 4-benzylmorpholine-3-carboxylate** is not available. However, a plausible synthetic route can be proposed based on standard organic chemistry reactions for the N-alkylation of secondary amines. The most probable method involves the reaction of ethyl morpholine-3-carboxylate with a benzylating agent.

Proposed Experimental Protocol:

- **Reaction Setup:** To a solution of ethyl morpholine-3-carboxylate (1.0 eq) in a suitable aprotic solvent such as acetonitrile or dimethylformamide (DMF), add a non-nucleophilic base like potassium carbonate (K₂CO₃, 1.5-2.0 eq) or triethylamine (TEA, 1.5-2.0 eq).
- **Addition of Benzylating Agent:** To the stirred suspension, add benzyl bromide (1.1 eq) dropwise at room temperature.
- **Reaction Progression:** The reaction mixture is then stirred at room temperature or gently heated (e.g., to 50-60 °C) to drive the reaction to completion. The progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is filtered to remove the inorganic base. The filtrate is then concentrated under reduced pressure. The residue is taken up in an organic solvent like ethyl acetate and washed with water and brine to remove any remaining salts and DMF.

- Purification: The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated. The crude product can be purified by column chromatography on silica gel to afford pure **ethyl 4-benzylmorpholine-3-carboxylate**.

Below is a visual representation of this hypothetical synthetic workflow.



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Caption: Hypothetical workflow for the synthesis of **ethyl 4-benzylmorpholine-3-carboxylate**.

Potential Biological Activities and Applications

While no specific biological activities have been reported for **ethyl 4-benzylmorpholine-3-carboxylate**, the broader class of N-benzylmorpholine derivatives has been investigated for various therapeutic applications.

Table 2: Reported Biological Activities of N-Benzylmorpholine Derivatives

Biological Activity	Description	Reference
Anticancer	Certain benzomorpholine derivatives have been synthesized and evaluated as EZH2 inhibitors for anti-non-small cell lung cancer activity. [2]	
Antidepressant	Benzyl morpholine derivatives have been investigated as dual reuptake inhibitors of serotonin and norepinephrine.	US Patent 7294623B2
Cholinesterase Inhibition	Novel morpholine-bearing quinoline derivatives have shown potential as cholinesterase inhibitors for the treatment of Alzheimer's disease. [3]	
α -Glucosidase Inhibition	N-Methylmorpholine-substituted benzimidazolium salts have been synthesized and shown to be potential α -glucosidase inhibitors. [4]	

The diverse biological activities of related morpholine compounds suggest that **ethyl 4-benzylmorpholine-3-carboxylate** could serve as a valuable building block in the discovery of

new therapeutic agents. Further derivatization of the ester group or modifications to the benzyl and morpholine rings could lead to novel compounds with a range of pharmacological effects.

Conclusion

Ethyl 4-benzylmorpholine-3-carboxylate is a chemical compound with limited publicly available scientific data. Its primary current use appears to be as a building block in organic synthesis. Based on the known biological activities of the broader class of N-benzylmorpholine derivatives, it holds potential for use in drug discovery programs targeting a variety of diseases. The lack of detailed experimental and biological data highlights an opportunity for further research to explore the synthesis, characterization, and potential applications of this and related compounds. Future studies are warranted to fully elucidate the chemical and biological properties of **ethyl 4-benzylmorpholine-3-carboxylate**.

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